

a basic introduction to Methyl isoquinoline-7-carboxylate

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Compound of Interest

Compound Name: Methyl isoquinoline-7-carboxylate

CAS No.: 178262-31-2

Cat. No.: B065334

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Technical Guide: Methyl Isoquinoline-7-Carboxylate

A Versatile Scaffold for Kinase Inhibitor and Oncological Drug Design[1]

Executive Summary

Methyl isoquinoline-7-carboxylate (CAS: 178262-31-2) is a critical heterocyclic building block in modern drug discovery.[1] Unlike its more common C1- or C3-substituted counterparts, the C7-substituted isoquinoline scaffold offers a unique vector for extending molecular interactions into specific protein binding pockets, particularly within the ATP-binding sites of kinases (e.g., ROCK, PKA) and the allosteric sites of epigenetic modulators (e.g., WDR5). This guide provides a rigorous analysis of its synthesis, reactivity profile, and application in high-value pharmaceutical intermediates.

Part 1: Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Specification
IUPAC Name	Methyl isoquinoline-7-carboxylate
CAS Number	178262-31-2
Molecular Formula	C ₁₁ H ₉ NO ₂
Molecular Weight	187.20 g/mol
Appearance	White to off-white crystalline solid
Melting Point	100–102 °C
Solubility	Soluble in DCM, MeOH, DMSO; sparingly soluble in water
pKa (Predicted)	~4.4 (Pyridyl nitrogen)

Structural Insight: The molecule features a fused benzene and pyridine ring system (isoquinoline).[2] The ester functionality at the C7 position is electronically coupled to the aromatic system but is sufficiently distal from the basic nitrogen to allow for independent functionalization. The C7 position is strategically important because it often points towards the solvent-exposed region in kinase active sites, allowing for the attachment of solubilizing groups without disrupting the hinge-binding motif of the isoquinoline core.

Part 2: Validated Synthetic Protocols

The most robust, field-proven method for synthesizing **Methyl isoquinoline-7-carboxylate** is Palladium-Catalyzed Carbonylation.[1] While classical condensation methods (e.g., Pomeranz-Fritsch) can construct the ring, they often suffer from regioselectivity issues regarding the 7-position. The carbonylation route ensures regiospecificity by starting from the commercially available 7-bromoisquinoline.[1]

Protocol A: Palladium-Catalyzed Alkoxycarbonylation

Source Grounding: WO2021013978A1 (Radiopharmaceuticals) & General Heck Carbonylation Standards.[1]

Reaction Logic: This reaction utilizes a Pd(II) precatalyst that undergoes reduction to Pd(0) in situ. The Pd(0) inserts into the C-Br bond (oxidative addition), coordinates CO, and undergoes nucleophilic attack by methanol to form the ester.

Materials:

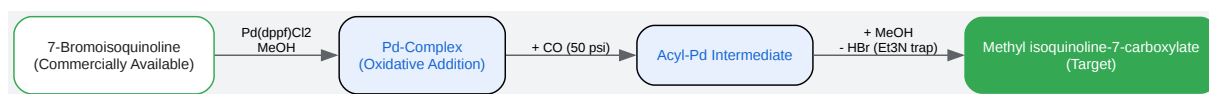
- Substrate: 7-Bromoisoquinoline (1.0 eq)
- Catalyst: Pd(dppf)Cl₂ (10 mol%) [1,1'-Bis(diphenylphosphino)ferrocene][[1](#)]
- Base: Triethylamine (Et₃N) (2.0 eq)[[1](#)]
- Solvent: Anhydrous Methanol (0.2 M concentration)
- Reagent: Carbon Monoxide (CO) gas[[1](#)]

Step-by-Step Workflow:

- Setup: Charge a high-pressure stainless steel autoclave (Parr reactor) with 7-bromoisoquinoline, Pd(dppf)Cl₂, and anhydrous methanol.
- Activation: Add triethylamine. The base is critical to neutralize the HBr generated during the catalytic cycle.
- Pressurization: Purge the vessel with N₂ (3x) to remove oxygen, then pressurize with CO to 50 psi (3.5 bar). Safety Note: CO is highly toxic; perform in a well-ventilated fume hood with CO detectors.[[1](#)]
- Reaction: Heat the mixture to 70°C with vigorous stirring (800 rpm) for 16 hours.
- Workup: Cool to room temperature and vent the CO carefully. Filter the mixture through a pad of Celite to remove palladium black.
- Purification: Concentrate the filtrate under reduced pressure. Purify the residue via flash column chromatography (SiO₂; Gradient: 0–40% Ethyl Acetate in Hexanes).
- Yield: Expect 85–95% yield of a white solid.

Visualization of Synthetic Logic

The following diagram illustrates the retrosynthetic logic and the forward carbonylation pathway.



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Caption: Pd-catalyzed carbonylation mechanism ensuring regiospecific installation of the C7-ester.

Part 3: Reactivity & Functionalization[1][4][8]

Once synthesized, **Methyl isoquinoline-7-carboxylate** serves as a divergent intermediate.[1] The ester can be manipulated, or the ring can be further substituted.[3]

1. Electrophilic Aromatic Substitution (Bromination)

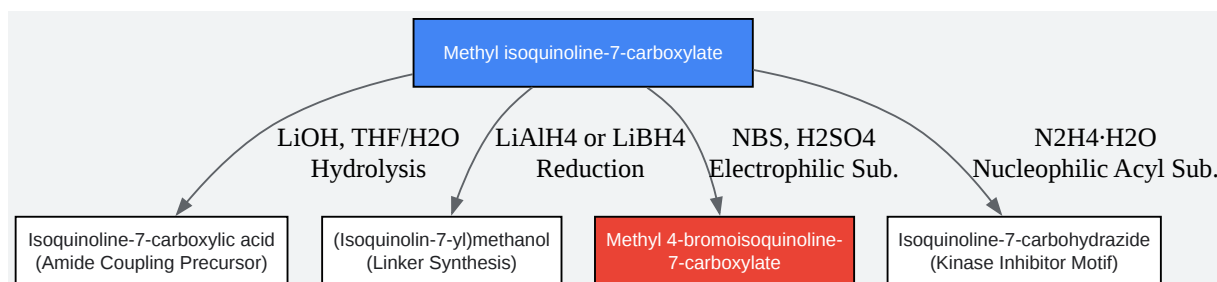
To access more complex scaffolds (e.g., for WDR5 inhibitors), one often needs to functionalize the C4 position.

- Reagents: N-Bromosuccinimide (NBS), H₂SO₄ or AcOH.
- Conditions: 60–100°C.
- Outcome: Bromination occurs preferentially at the C4 position of the isoquinoline ring due to the electronic directing effects of the nitrogen atom (deactivating positions 1 and 3) and the fused ring system.
- Application: The resulting 4-bromo-7-ester allows for cross-coupling (Suzuki/Sonogashira) at C4 while retaining the C7 ester for later amidation.[1]

2. Ester Manipulation

- Hydrolysis: LiOH/THF/H₂O → Isoquinoline-7-carboxylic acid.[1] (Precursor for amide coupling).

- Reduction: LiAlH_4 or $\text{LiBH}_4 \rightarrow$ (Isoquinolin-7-yl)methanol. (Precursor for benzylic ethers or amines).
- Hydrazinolysis: Hydrazine hydrate/EtOH $\rightarrow$ Acyl hydrazide. (Precursor for ROCK inhibitor pharmacophores).[4]



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Caption: Divergent synthesis pathways from the C7-ester scaffold.

Part 4: Medicinal Chemistry Applications[1][4][8][9][10][11][12]

1. ROCK (Rho-associated Protein Kinase) Inhibitors

The isoquinoline core is the pharmacophore of Fasudil, a clinically approved ROCK inhibitor.[4][3] Fasudil binds to the ATP pocket via the isoquinoline nitrogen (H-bond acceptor) and the C1-hydrogen (H-bond donor to the hinge region).[1]

- **Role of C7-Carboxylate:** Researchers utilize the C7 position to attach "tail" moieties that extend out of the ATP pocket. Converting the methyl ester to an N-sulfonylhydrazide or an amide creates derivatives with improved potency and isoform selectivity (ROCK1 vs. ROCK2) compared to Fasudil.[1]
- **Mechanism:** The C7-substituent can engage residues in the solvent-exposed front pocket, modulating solubility and pharmacokinetic properties.[1]

2. WDR5 and Hippo Pathway Inhibitors

Recent patent literature (e.g., WO2021026672) highlights the use of this scaffold in degrading or inhibiting WDR5 (WD Repeat Domain 5), a protein involved in chromatin regulation.

- Strategy: The isoquinoline ring serves as a rigid linker. The C7-ester is often hydrolyzed and coupled to piperazine or spirocyclic amines to generate high-affinity ligands that disrupt protein-protein interactions.[\[1\]](#)

Part 5: Analytical Characterization[\[1\]](#)[\[3\]](#)

To validate the integrity of **Methyl isoquinoline-7-carboxylate**, the following analytical signatures should be observed.

1. ^1H NMR (400 MHz, CDCl_3) - Predicted/Typical:

- δ 9.30 (s, 1H): H1 proton (Most deshielded, adjacent to Nitrogen).
- δ 8.70 (s, 1H): H8 proton (Deshielded by adjacent C7-carbonyl).[\[1\]](#)
- δ 8.60 (d, 1H): H3 proton.
- δ 8.00 (d, 1H): H6 proton.
- δ 7.90 (d, 1H): H5 proton.
- δ 7.70 (d, 1H): H4 proton.
- δ 4.00 (s, 3H): O-CH₃ (Methyl ester singlet).[\[1\]](#)

2. LC-MS:

- Ionization: ESI (+)
- Observed Mass: $[\text{M}+\text{H}]^+ = 188.07$ m/z.

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